

# Butyl oleate synthesis from oleic acid and butanol

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## Compound of Interest

Compound Name: Butyl Oleate

Cat. No.: B086557

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An In-depth Technical Guide to the Synthesis of **Butyl Oleate** from Oleic Acid and Butanol

## Introduction

**Butyl oleate** ( $C_{22}H_{42}O_2$ ) is a fatty acid ester formed from the condensation of oleic acid and n-butanol.[1] It is a light-colored, oily liquid that is insoluble in water but miscible with alcohols, ethers, and oils.[2] This compound serves a variety of functions across several industries. It is utilized as a plasticizer, particularly for PVC, a lubricant and lubricant additive, and an additive in paints and coatings.[1] Furthermore, its properties make it suitable for use in biodiesel and as a fuel additive.[1] In cosmetics, it functions as an emollient, moisturizer, and lubricant.[2] For professionals in research and drug development, **butyl oleate** is used in laboratory settings to create fatty liver simulations for testing the efficacy of antioxidants.

This guide provides a comprehensive technical overview of the synthesis of **butyl oleate** through the esterification of oleic acid and n-butanol. It details the underlying chemical reaction, various experimental protocols, and the influence of key parameters on reaction yield and efficiency.

## Physicochemical Properties

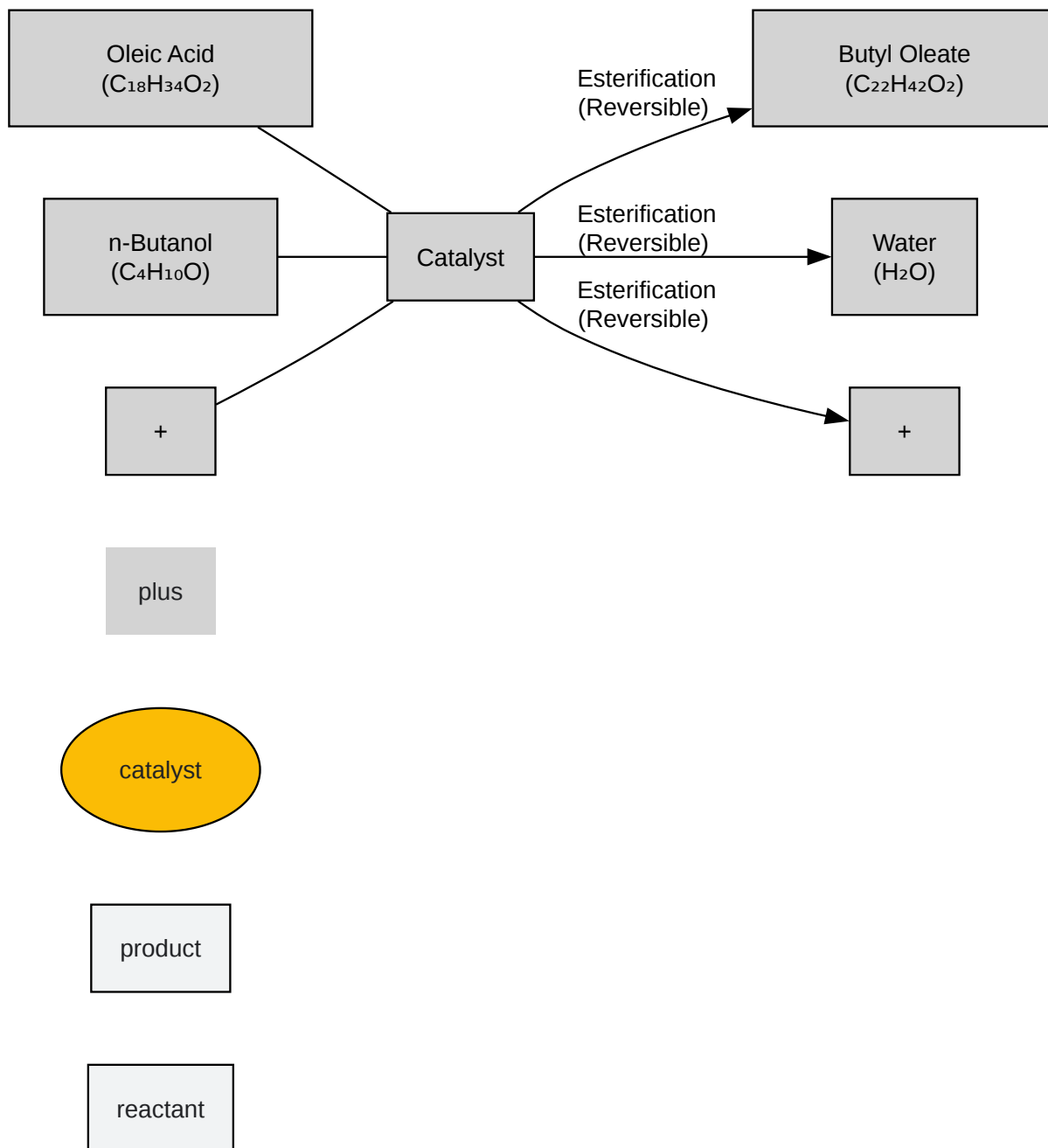
**Butyl oleate** is characterized by the following properties:

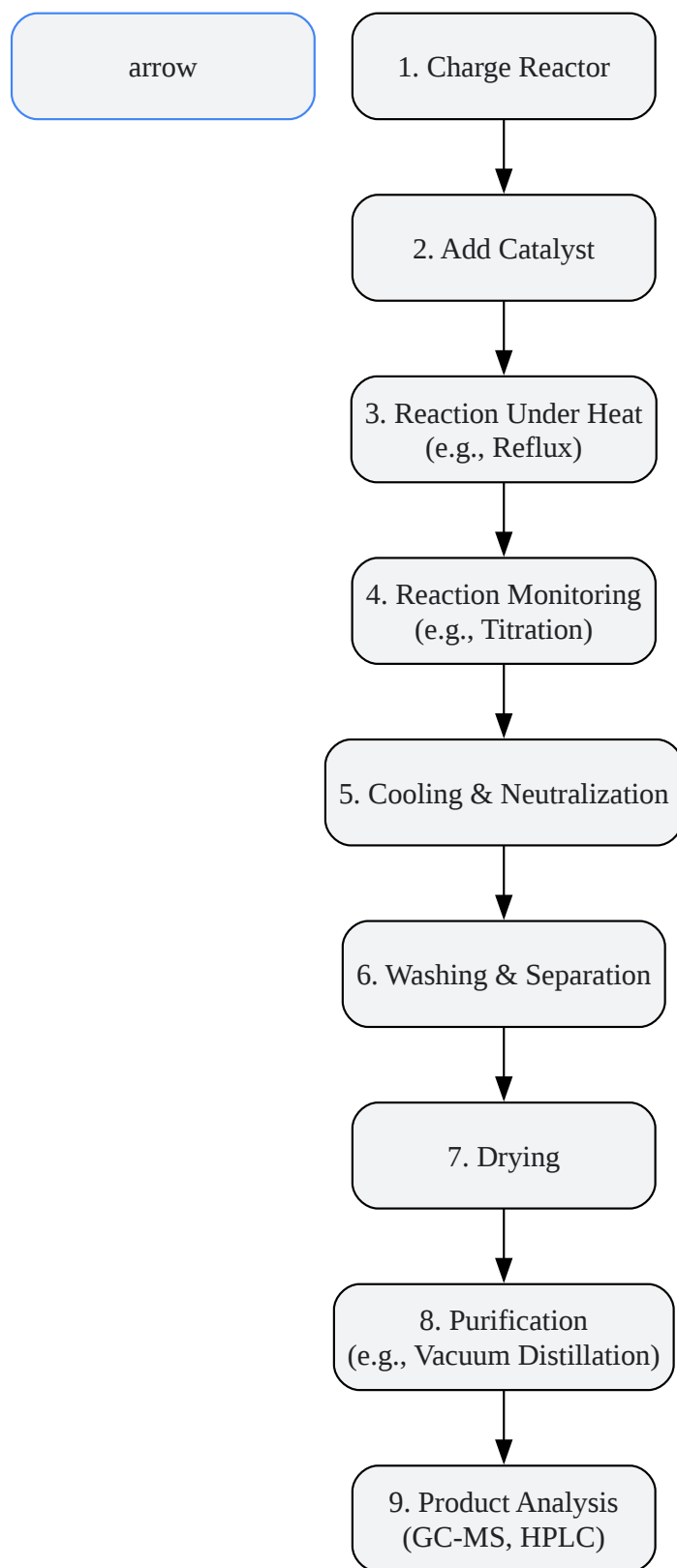
Property	Value	Source
Molecular Formula	C <sub>22</sub> H <sub>42</sub> O <sub>2</sub>	
Molar Mass	338.57 - 338.6 g/mol	
Appearance	Pale yellow, oily liquid	
Odor	Mild, fatty	
Melting Point	-26.4 °C	
Boiling Point	228 °C at 15 mm Hg	
Density	0.8704 g/cm <sup>3</sup> at 15 °C	
Flash Point	>93.33 °C to 180 °C	
Water Solubility	Insoluble	
CAS Number	142-77-8	

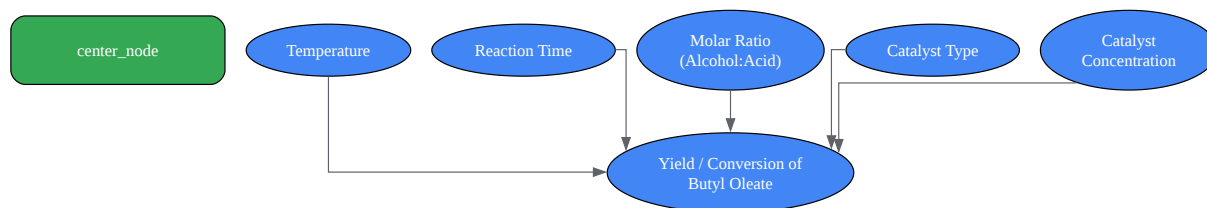
## Chemical Reaction and Mechanism

The synthesis of **butyl oleate** is achieved through the Fischer esterification of oleic acid with n-butanol. This is a reversible condensation reaction where the carboxylic acid and alcohol react, typically in the presence of a catalyst, to form an ester and water.

To drive the reaction towards the product side and achieve high yields, the water produced as a byproduct is often continuously removed from the reaction mixture.







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## References

- 1. Butyl oleate - Wikipedia [en.wikipedia.org]
- 2. BUTYL OLEATE | 142-77-8 [chemicalbook.com]
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